

The Historical Development of C.I. Disperse Blue 91: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Disperse blue 91

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Introduction

C.I. **Disperse Blue 91**, a prominent member of the anthraquinone class of disperse dyes, has played a significant role in the coloration of synthetic fibers, particularly polyester. Its vibrant blue hue, coupled with good fastness properties, has made it a dye of commercial importance. This technical guide delves into the historical development, synthesis, properties, and application of **Disperse Blue 91**, providing a comprehensive resource for researchers and professionals in related fields.

Historical Context: The Rise of Disperse Dyes

The development of **Disperse Blue 91** is intrinsically linked to the advent of synthetic fibers in the early 20th century. Natural fibers like cotton and wool could be readily dyed with existing water-soluble dyes. However, the emergence of hydrophobic fibers, starting with cellulose acetate in the 1920s, presented a new challenge to the dyeing industry. These new materials had little affinity for the ionic dyes used for natural fibers.

This necessity spurred the invention of a new class of dyes: disperse dyes. These are non-ionic, sparingly soluble in water, and are applied from a fine aqueous dispersion. The dyeing mechanism involves the transfer of the dye from the aqueous phase to the solid fiber, where it is held by van der Waals forces and dipole-dipole interactions. The commercial success of polyester fibers from the 1950s onwards further propelled the development and refinement of

disperse dyes, including a wide array of blue shades based on the stable anthraquinone chromophore.

While the exact date of the first synthesis of **Disperse Blue 91** is not readily available in public records, it was commercialized under the trade name Dianix Fast Blue RN by Mitsubishi Chemical Industries. The "Dianix" range of disperse dyes was a significant product line for the company. Mitsubishi Chemical was a major force in the Japanese chemical industry, though it later withdrew from the dyestuffs business in 1995, continuing to manufacture dyes for DyStar under contract for a period.^[1]

Chemical and Physical Properties

Disperse Blue 91 is chemically identified as 4,8-diamino-1,5-dihydroxy-2-(p-methoxyphenyl)anthraquinone.^{[2][3]} Its core structure is the anthraquinone skeleton, which is responsible for its color and stability.^[4] The introduction of amino and hydroxyl groups as electron-donating substituents in the 1, 4, 5, and 8 positions shifts the absorption spectrum to produce the characteristic blue color.

Table 1: Physical and Chemical Properties of C.I. **Disperse Blue 91**

Property	Value
C.I. Generic Name	Disperse Blue 91
CAS Number	12222-89-8
Molecular Formula	C ₂₀ H ₂₁ NO ₅
Molecular Weight	355.38 g/mol
Chemical Structure	Anthraquinone
Appearance	Blue Powder
Solubility	Sparingly soluble in water

Quantitative Data: Fastness Properties

The performance of a dye is critically evaluated by its fastness properties, which indicate its resistance to various treatments and environmental factors.

Table 2: Fastness Properties of C.I. Disperse Blue 91

Fastness Test	Fading	Staining
Light Fastness	6	-
Washing Fastness	5	5
Perspiration Fastness	5	5
Ironing Fastness	3	-
Rubbing Fastness (Dry)	4-5	-
Rubbing Fastness (Wet)	4-5	-

Source: World dye variety Grading is on a scale of 1 to 5 (or 1 to 8 for light fastness), where a higher number indicates better fastness.

Experimental Protocols

Synthesis of C.I. Disperse Blue 91

The synthesis of C.I. **Disperse Blue 91** is a multi-step process characteristic of many anthraquinone dyes. The key steps involve the introduction of substituents onto the anthraquinone core. A general synthetic route is outlined below.[\[2\]](#)

Step 1: Arylation of 1,5-dihydroxy-4,8-dinitroanthraquinone

- In a reaction vessel equipped with a stirrer and heating mantle, a mixture of boric acid and sulfuric acid is prepared.
- 1,5-dihydroxy-4,8-dinitroanthraquinone is added to the boric-sulfuric acid mixture.
- Anisole (p-methoxybenzene) is then added to the reaction mixture.
- The mixture is heated to facilitate the arylation reaction, where the anisole moiety is introduced onto the anthraquinone ring.

- The reaction progress is monitored by a suitable analytical technique (e.g., thin-layer chromatography).
- Upon completion, the reaction mixture is cooled and poured into water to precipitate the arylated intermediate.
- The precipitate is filtered, washed with water until neutral, and dried.

Step 2: Reduction of the Dinitro Intermediate

- The dried arylated dinitroanthraquinone intermediate is suspended in a suitable solvent (e.g., an aqueous alkaline solution).
- A reducing agent, such as sodium dithionite (sodium hydrosulfite), is added portion-wise to the suspension.
- The mixture is heated and stirred to effect the reduction of the nitro groups to amino groups.
- The completion of the reduction is typically indicated by a color change.
- The reaction mixture is then cooled, and the pH is adjusted to precipitate the final product, 4,8-diamino-1,5-dihydroxy-2-(p-methoxyphenyl)anthraquinone (**Disperse Blue 91**).
- The precipitated dye is collected by filtration, washed thoroughly with water, and dried.

High-Temperature Dyeing of Polyester with C.I. Disperse Blue 91

Polyester fibers are typically dyed with disperse dyes using a high-temperature exhaust dyeing method to ensure good dye penetration and fastness.^{[5][6]}

Materials and Reagents:

- Polyester fabric
- C.I. **Disperse Blue 91**
- Dispersing agent

- Levelling agent
- Acetic acid (to adjust pH)
- Sodium hydrosulfite (for reduction clearing)
- Sodium hydroxide (for reduction clearing)
- Non-ionic detergent

Procedure:

- Preparation of the Dyebath:
 - The dyebath is prepared with a specific liquor ratio (e.g., 1:10 to 1:15).
 - A dispersing agent and a levelling agent are added to the water.
 - The pH of the dyebath is adjusted to 4.5-5.5 with acetic acid.
 - C.I. **Disperse Blue 91** is pre-dispersed in a small amount of water and then added to the dyebath.
- Dyeing Cycle:
 - The polyester fabric is introduced into the dyebath at room temperature.
 - The temperature is gradually raised to 130°C at a controlled rate (e.g., 1-2°C/minute).
 - Dyeing is carried out at 130°C for 30-60 minutes, depending on the desired shade depth.
 - After the dyeing phase, the dyebath is cooled down to 70-80°C.
- Aftertreatment (Reduction Clearing):
 - The dyed fabric is rinsed with water.
 - A reduction clearing bath is prepared with sodium hydrosulfite and sodium hydroxide.

- The fabric is treated in this bath at 70-80°C for 15-20 minutes to remove any unfixed dye from the fiber surface.
- The fabric is then rinsed thoroughly with hot and cold water.
- Final Finishing:
 - The fabric is neutralized with a mild acid if necessary.
 - A final rinse is given, and the fabric is dried.

Mandatory Visualizations

Caption: Synthesis workflow for C.I. **Disperse Blue 91**.

Caption: High-temperature dyeing process for polyester.

Conclusion

C.I. **Disperse Blue 91** stands as a testament to the chemical innovation that paralleled the development of synthetic fibers. Its anthraquinone structure provides the stability and color characteristics that have made it a reliable choice for dyeing polyester. While the specific historical details of its initial discovery require further elucidation, its chemical properties, synthesis pathway, and application methods are well-understood within the field of dye chemistry. This guide provides a foundational technical overview for professionals engaged in research and development in coloration, materials science, and related disciplines.

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- To cite this document: BenchChem. [The Historical Development of C.I. Disperse Blue 91: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1173503#historical-development-of-disperse-blue-91]

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